

Application Notes and Protocols for Investigating the Repellent Properties of Acynonapyr

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Compound of Interest		
Compound Name:	Acynonapyr	
Cat. No.:	B1384038	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acynonapyr is a novel acaricide developed by Nippon Soda Co., Ltd., with a unique mode of action targeting the calcium-activated potassium channels (KCa2) in spider mites.[1][2][3][4][5] This mechanism leads to neurological symptoms, including convulsions and impaired mobility, ultimately resulting in mortality.[1][4] **Acynonapyr** demonstrates high selectivity for spider mites, with minimal impact on beneficial insects, making it a promising candidate for Integrated Pest Management (IPM) programs.[1][2][4] While its primary mode of action is acaricidal, there are indications that **Acynonapyr** may also possess repellent and antifeedant properties.[6] However, detailed studies to confirm and quantify these repellent effects are not widely reported.[3]

These application notes provide a detailed experimental framework for researchers to investigate and characterize the potential repellent properties of **Acynonapyr** against spider mites, specifically the two-spotted spider mite (Tetranychus urticae), a common agricultural pest. The following protocols are designed to be comprehensive, providing clear methodologies and data presentation structures to facilitate reproducible and comparable results.

Key Experimental Protocols



Two primary assays are proposed to evaluate the repellent effects of **Acynonapyr**: a Two-Choice Disc Assay to assess spatial repellency and a Leaf Disc Preference Assay to investigate contact repellency and antifeedant properties.

Two-Choice Disc Assay for Spatial Repellency

Objective: To determine if **Acynonapyr** exhibits spatial repellency against adult female Tetranychus urticae.

Materials:

- Acynonapyr (technical grade)
- · Acetone (solvent)
- · Distilled water
- Tween 80 (surfactant)
- Petri dishes (90 mm diameter)
- Filter paper discs (45 mm diameter)
- Mite-rearing cages
- Healthy, synchronized adult female Tetranychus urticae (2-5 days old)
- Stereomicroscope
- Fine-tipped paintbrush
- Environmental growth chamber (25 ± 1°C, 60 ± 5% RH, 16:8 L:D photoperiod)

Protocol:

- Preparation of Test Solutions:
 - Prepare a stock solution of Acynonapyr in acetone.

Methodological & Application



- Create a serial dilution of Acynonapyr in acetone to achieve final concentrations of 0.1, 1, 10, and 100 μg/cm².
- The control solution will be acetone alone.
- For application, dilute the acetone-based solutions in a 0.05% Tween 80 aqueous solution to ensure even spreading.
- Preparation of Assay Arenas:
 - Cut filter paper discs in half.
 - \circ Apply 250 μ L of the test solution evenly to one half of a filter paper disc and 250 μ L of the control solution to the other half.
 - Allow the solvent to evaporate completely in a fume hood for at least 1 hour.
 - Reassemble the two halves to form a complete disc within a Petri dish.
- Mite Introduction:
 - Using a fine-tipped paintbrush, carefully place 20 adult female spider mites in the center of the reassembled filter paper disc.
- Incubation and Observation:
 - Place the Petri dishes in an environmental growth chamber.
 - Record the number of mites on the treated and control halves of the filter paper disc at 30 minutes, 1 hour, 2 hours, and 4 hours post-introduction.
- Data Analysis:
 - Calculate the Percent Repellency (PR) for each concentration and time point using the following formula: PR (%) = [(Nc Nt) / (Nc + Nt)] x 100 Where Nc is the number of mites on the control half and Nt is the number of mites on the treated half.



 Perform statistical analysis (e.g., ANOVA followed by Tukey's test) to determine significant differences between concentrations and the control.

Leaf Disc Preference Assay for Contact Repellency and Antifeedant Effects

Objective: To assess if **Acynonapyr** deters settling and feeding of Tetranychus urticae upon contact with a treated surface.

Materials:

- All materials from the Two-Choice Disc Assay
- Fresh, untreated bean or cotton leaves
- Leaf disc cutter (15 mm diameter)
- Agar (2%)
- Petri dishes (60 mm diameter)

Protocol:

- · Preparation of Test Solutions:
 - Prepare **Acynonapyr** solutions as described in the Two-Choice Disc Assay protocol.
- Preparation of Leaf Discs:
 - Cut leaf discs from healthy, untreated leaves.
 - Dip one half of each leaf disc into the test solution for 10 seconds and the other half into the control solution for 10 seconds.
 - Allow the leaf discs to air dry completely.
- Assay Setup:



- Prepare a 2% agar solution and pour it into the bottom of the Petri dishes to provide moisture and keep the leaf discs turgid.
- Place the treated leaf disc in the center of the agar.
- Mite Introduction:
 - Introduce 10 adult female spider mites to the center of each leaf disc.
- Incubation and Observation:
 - Incubate the Petri dishes in an environmental growth chamber.
 - After 24 and 48 hours, record the number of mites, eggs, and the extent of feeding damage (on a scale of 0-5, where 0 is no damage and 5 is severe damage) on both the treated and control halves of the leaf disc.
- Data Analysis:
 - Calculate a Preference Index (PI) for settling and oviposition.
 - Compare the feeding damage scores between the treated and control halves.
 - Use appropriate statistical tests (e.g., t-test or Wilcoxon signed-rank test) to analyze the data.

Data Presentation

Quantitative data from the experimental protocols should be summarized in the following tables for clear comparison.

Table 1: Spatial Repellency of **Acynonapyr** against Tetranychus urticae in a Two-Choice Disc Assay



Concentration (μg/cm²)	Mean Number of Mites (±SE) on Treated Half	Mean Number of Mites (±SE) on Control Half	Percent Repellency (%)	
30 Minutes				
Control (0)				
0.1				
1				
10				
100				
1 Hour				
Control (0)				
0.1				
1				
10				
100				
2 Hours	<u> </u>			
Control (0)				
0.1				
1				
10				
100	<u> </u>			
4 Hours	<u> </u>			
Control (0)	<u> </u>			
0.1				
1	<u> </u>			



100

Table 2: Contact Repellency and Antifeedant Effects of **Acynonapyr** on Tetranychus urticae in a Leaf Disc Preference Assay (48 hours)

Concentr ation (µg/cm²)	Mean Number of Mites (±SE) - Treated	Mean Number of Mites (±SE) - Control	Mean Number of Eggs (±SE) - Treated	Mean Number of Eggs (±SE) - Control	Mean Feeding Damage Score (±SE) - Treated	Mean Feeding Damage Score (±SE) - Control
Control (0)	-					

0.1

1

10

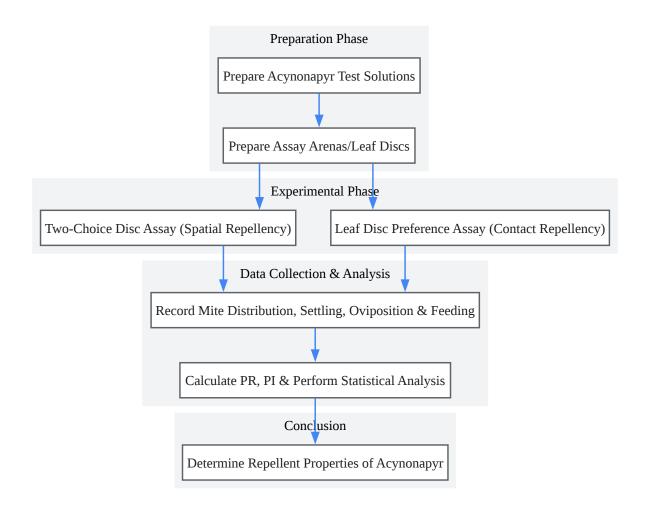
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Visualizations

Experimental Workflow

The overall experimental workflow for assessing the repellent properties of **Acynonapyr** is depicted below.





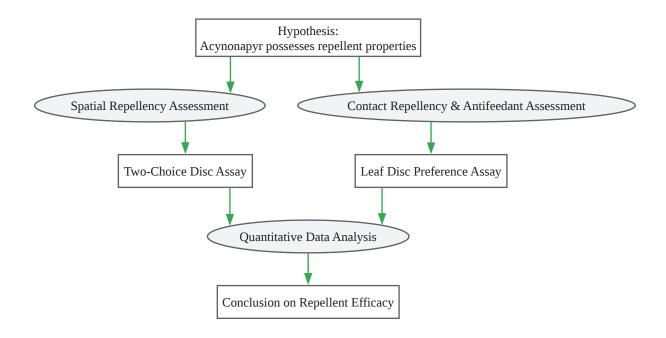
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Experimental Workflow for **Acynonapyr** Repellency Studies.

Logical Relationship of Experimental Design

The logical flow of the experimental design is aimed at a comprehensive evaluation of **Acynonapyr**'s repellent characteristics.





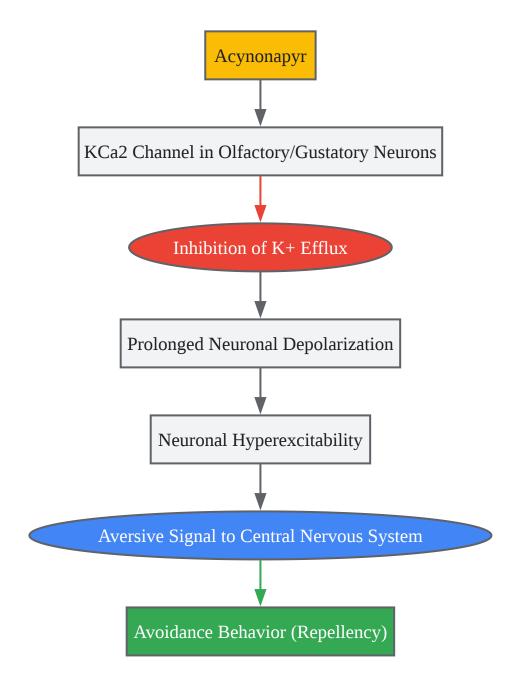
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Logical Flow of the Experimental Design.

Postulated Signaling Pathway for Repellent Action

While the exact mechanism of **Acynonapyr**'s repellent action is not yet elucidated, it is hypothesized to be linked to its known mode of action on KCa2 channels, leading to neuronal hyperexcitability and subsequent avoidance behavior.





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Hypothesized Signaling Pathway for Acynonapyr-Induced Repellency.

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